

An In-depth Technical Guide to 4-bromo-2-pentene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-pentene

Cat. No.: B158656

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. This guide provides a detailed overview of **4-bromo-2-pentene**, a versatile halogenated alkene utilized in a variety of organic synthesis applications.

Core Molecular Data

4-bromo-2-pentene is an organic compound featuring a five-carbon chain with a double bond located at the second carbon and a bromine atom at the fourth position.^[1] This structure provides two reactive sites: the alkene for addition reactions and the carbon-bromine bond for substitution and elimination reactions.

Property	Value
Molecular Formula	C ₅ H ₉ Br ^{[1][2]}
Molecular Weight	149.03 g/mol ^{[3][4]}
CAS Number	1809-26-3 ^{[3][5]}
Boiling Point (estimated)	114.3°C ^{[3][5][6]}
Density (estimated)	1.2312 g/cm ³ ^{[3][6]}
Refractive Index	1.4752 ^{[3][6]}

Synthesis of 4-bromo-2-pentene

A common and effective method for the synthesis of **4-bromo-2-pentene** is the allylic bromination of 2-pentene using N-bromosuccinimide (NBS). This reaction is typically initiated by a radical initiator, such as benzoyl peroxide, and carried out in a non-polar solvent like carbon tetrachloride (CCl₄). The reaction proceeds via a free radical mechanism, where a bromine radical is generated and selectively abstracts an allylic hydrogen from 2-pentene, leading to the formation of a resonance-stabilized allylic radical. This radical then reacts with a bromine source to yield the desired product. It is important to note that this reaction can produce a mixture of isomeric products.

Experimental Protocol: Allylic Bromination of 2-pentene

Materials:

- 2-pentene
- N-bromosuccinimide (NBS)
- Benzoyl peroxide (radical initiator)
- Carbon tetrachloride (CCl₄), anhydrous
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Separatory funnel
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Rotary evaporator

- Distillation apparatus

Procedure:

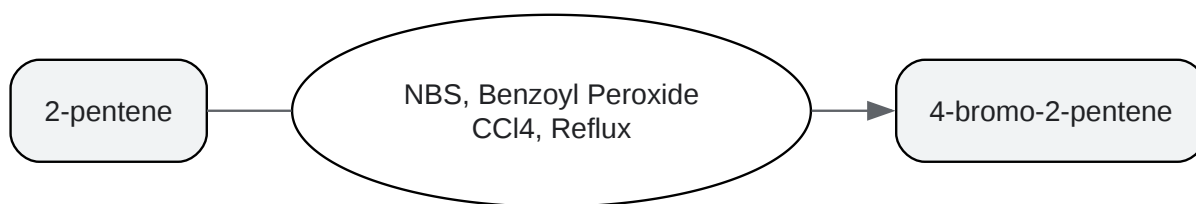
- In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 2-pentene in anhydrous carbon tetrachloride.
- Add N-bromosuccinimide and a catalytic amount of benzoyl peroxide to the flask.
- Heat the reaction mixture to reflux with continuous stirring. The reaction is typically initiated by light or heat.
- Monitor the reaction progress by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC). The reaction is complete when the solid N-bromosuccinimide has been consumed and is replaced by succinimide, which will float on top of the solvent.
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Transfer the filtrate to a separatory funnel and wash with a 5% sodium bicarbonate solution to remove any remaining acidic impurities, followed by a wash with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and concentrate the solution using a rotary evaporator.
- Purify the crude product by fractional distillation to isolate **4-bromo-2-pentene**.

Chemical Reactivity and Applications

The dual functionality of **4-bromo-2-pentene**, possessing both an alkene and an alkyl halide, makes it a valuable intermediate in organic synthesis.[3] The bromine atom serves as a good leaving group in nucleophilic substitution reactions, allowing for the introduction of various functional groups.[7] Furthermore, the double bond can undergo electrophilic addition reactions.[7] Under basic conditions, it can undergo elimination reactions to form dienes.[7] These properties make **4-bromo-2-pentene** a versatile building block for the synthesis of more complex molecules, including those with pharmaceutical and agrochemical applications.[5][8]

Visualizing the Synthesis Pathway

To illustrate the logical flow of the synthesis of **4-bromo-2-pentene** from 2-pentene, the following diagram is provided.



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-bromo-2-pentene** via allylic bromination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. (E)-4-bromo-2-pentene [webbook.nist.gov]
- 3. 4-Bromo-2-pentene | 1809-26-3 | Benchchem [benchchem.com]
- 4. 4-Bromo-2-pentene | C₅H₉Br | CID 534920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-BROMO-2-PENTENE | 1809-26-3 [chemicalbook.com]
- 6. 4-BROMO-2-PENTENE | 1809-26-3 | lookchem [lookchem.com]
- 7. nbino.com [nbino.com]
- 8. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-bromo-2-pentene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158656#4-bromo-2-pentene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com